

Phenyl Nitrate: A Technical Guide on a Reactive Intermediate

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Phenyl nitrate*

CAS No.: *2104-20-3*

Cat. No.: *B8626914*

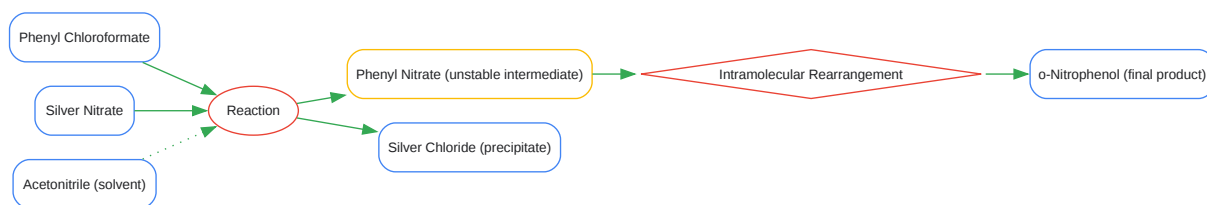
[Get Quote](#)

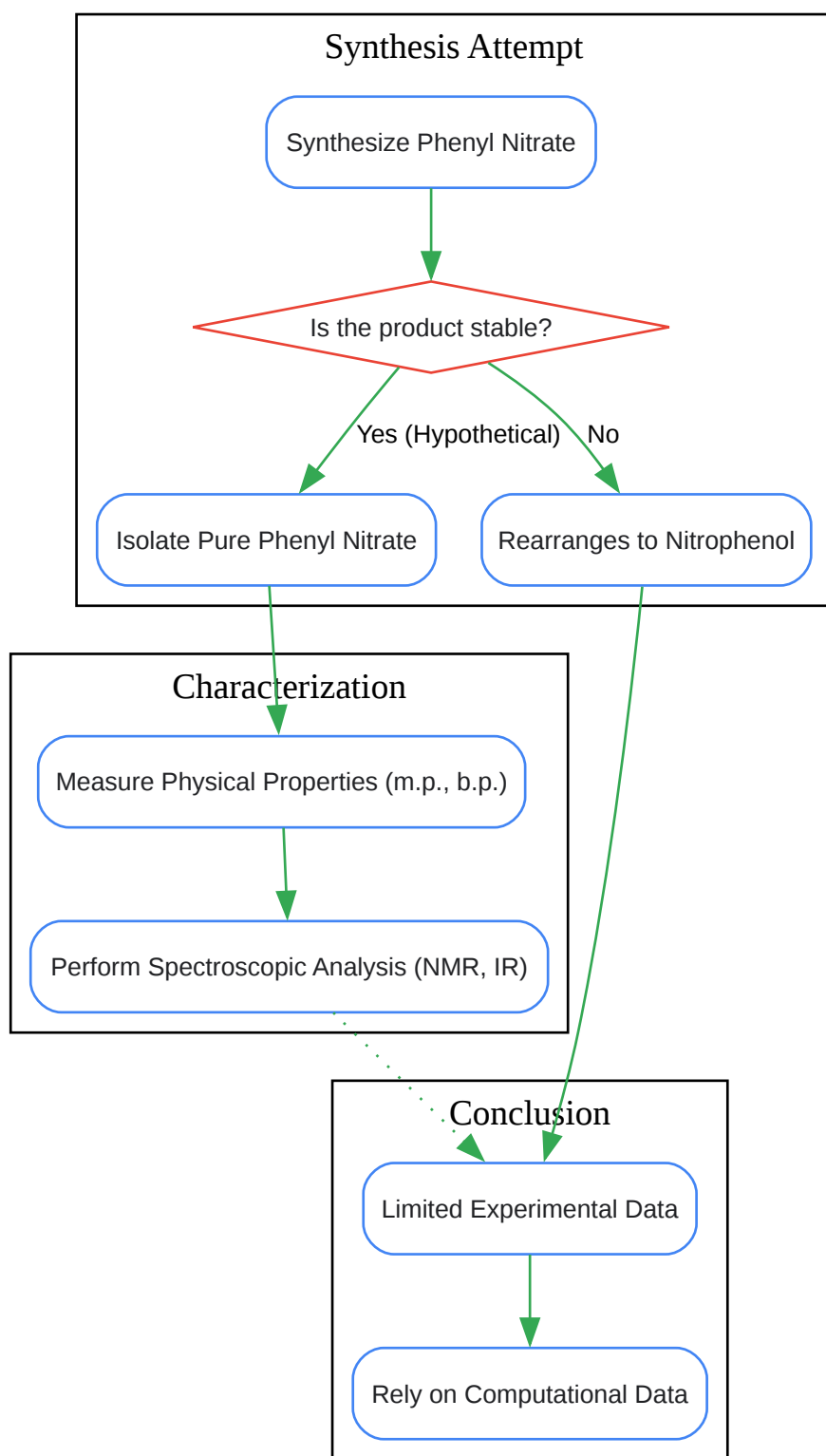
For the attention of: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **phenyl nitrate**, a chemical compound of significant interest due to its reactive nature. This document consolidates available data on its chemical structure, and properties, and highlights the challenges associated with its synthesis and characterization.

Chemical Structure and Identification

Phenyl nitrate is an organic compound consisting of a phenyl group bonded to a nitrate group through an oxygen atom. Its chemical structure is depicted below.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Phenyl Nitrate: A Technical Guide on a Reactive Intermediate]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b8626914/docs#phenyl-nitrate-a-technical-guide-on-a-reactive-intermediate\]](https://www.benchchem.com/product/b8626914/docs#phenyl-nitrate-a-technical-guide-on-a-reactive-intermediate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)